

Essential Safety and Operational Guidance for Handling H-His(trt)-ome.hcl

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *h-His(trt)-ome.hcl*

Cat. No.: B613064

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **H-His(trt)-ome.hcl** are paramount for laboratory safety and operational integrity. This guide provides immediate, procedural, and step-by-step instructions for the use of personal protective equipment (PPE), and outlines operational and disposal plans to ensure a safe working environment and regulatory compliance.

Hazard Identification and Safety Data Summary

H-His(trt)-ome.hcl is a histidine derivative and should be handled by technically qualified personnel.^[1] According to the Globally Harmonized System (GHS), this compound is classified with the following hazards:

- Signal Word: Warning^[1]
- Hazard Statements:
 - H315: Causes skin irritation.^[1]
 - H319: Causes serious eye irritation.^[1]
 - H335: May cause respiratory irritation.^[1]

| Identifier | Value | Reference |
|------------------------------|---|-----------|
| Chemical Name | N(im)-Trityl-L-histidine methyl ester hydrochloride | [1] |
| CAS Number | 32946-56-8 | [1][2][3] |
| Molecular Formula | C26H25N3O2.HCl | [1][4] |
| Physical Form | Solid | [1] |
| GHS Hazard Pictogram | [1] | |
| GHS Hazard Statements | H315, H319, H335 | [1] |
| GHS Precautionary Statements | P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362, P403+P233, P405, P501 | [1] |

Personal Protective Equipment (PPE) Workflow

A systematic approach to donning and doffing PPE is critical to prevent contamination. The following diagram outlines the recommended workflow for handling **H-His(trt)-ome.hcl**.



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PPE workflow for handling **h-His(trt)-ome.hcl**.

Experimental Protocols: Handling and Disposal

This protocol applies to the handling of powdered **H-His(trt)-ome.hcl**.

Methodology:

- Engineering Controls: Always handle this compound within a certified chemical fume hood or other suitable ventilated enclosure to minimize inhalation of dust.[5]
- Personal Protective Equipment:
 - Gloves: Wear nitrile or other chemically resistant gloves.[6] Change gloves immediately if they become contaminated.
 - Eye Protection: Use chemical safety goggles. If there is a risk of splashing, a face shield should also be worn.[7]
 - Lab Coat: A clean, long-sleeved lab coat is mandatory.
 - Respiratory Protection: For operations that may generate significant dust, an N95 or higher-rated respirator is recommended.[7]
- Hygiene Measures: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[5] Avoid eating, drinking, or smoking in areas where this chemical is handled.

The proper disposal of chemical waste is crucial for environmental protection and laboratory safety.

Methodology:

- Segregation of Waste:
 - Do not mix **H-His(trt)-ome.hcl** waste with other waste streams.
 - Solid waste (e.g., contaminated gloves, weigh paper) should be collected separately from liquid waste.
- Disposal of Solid Waste:
 - Place unused or expired solid **H-His(trt)-ome.hcl** and contaminated disposable items into a clearly labeled, sealed container.

- The label should include "Non-Hazardous Waste: **H-His(trt)-ome.hcl**" and the CAS number.
- Dispose of the sealed container through your institution's designated chemical waste disposal program.[8]
- Disposal of Solutions:
 - Aqueous solutions of **H-His(trt)-ome.hcl** should be evaluated to ensure no other hazardous materials are present.[8]
 - If the solution contains hazardous solvents, it must be treated as hazardous waste.
 - Follow your institution's and local regulations for the disposal of non-hazardous aqueous chemical waste.
- Decontamination of Glassware:
 - Triple rinse any glassware that has come into contact with **H-His(trt)-ome.hcl** with a suitable solvent (e.g., water or ethanol).
 - The rinsate should be collected and disposed of as chemical waste.[8] Once decontaminated, the glassware can be washed and reused.

By adhering to these protocols, laboratories can ensure the safe handling and disposal of **H-His(trt)-ome.hcl**, fostering a secure research environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) before handling any chemical.

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